

Health and safety considerations for N-[3-(Trimethoxysilyl)propyl]aniline.

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Compound of Interest

Compound Name: N-[3-(Trimethoxysilyl)propyl]aniline

Cat. No.: B1346609

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An In-depth Technical Guide to the Health and Safety of N-[3-(Trimethoxysilyl)propyl]aniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety considerations for N-[3-(Trimethoxysilyl)propyl]aniline (CAS No. 3068-76-6). The information is intended to assist researchers, scientists, and professionals in drug development in handling this chemical safely. This document consolidates data from various safety data sheets and toxicological resources.

Chemical and Physical Properties

N-[3-(Trimethoxysilyl)propyl]aniline is an organosilane that acts as a coupling agent and adhesion promoter.^{[1][2]} Its bifunctional nature allows it to interface between inorganic and organic materials.^{[2][3]} In the presence of moisture, it can hydrolyze to form silanols and aniline.^[1]

Table 1: Physical and Chemical Properties of N-[3-(Trimethoxysilyl)propyl]aniline

Property	Value	References
Molecular Formula	C ₁₂ H ₂₁ NO ₃ Si	[1][3][4]
Molecular Weight	255.39 g/mol	[3][5]
Appearance	Colorless to pale yellow, clear liquid	[6][7]
Boiling Point	310 °C (lit.)	[5][6][8]
Melting Point	<0°C	[6]
Flash Point	>110 °C (>230 °F) (closed cup)	[5][6][8]
Density	1.07 - 1.08 g/mL at 25 °C (lit.)	[1][5][6][8]
Refractive Index	n _{20/D} 1.506 (lit.)	[5][6][8]
Vapor Pressure	0.002 mmHg at 25°C	[6]
Water Solubility	993 - 1,000,000 mg/L at 20°C (Moisture sensitive)	[6]

Hazard Identification and Classification

N-[3-(Trimethoxysilyl)propyl]aniline is classified as a hazardous chemical. The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating its hazards.

Table 2: GHS Hazard Classification for **N-[3-(Trimethoxysilyl)propyl]aniline**

Hazard Class	Hazard Category	Hazard Statement	Signal Word	Pictogram	References
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.	Danger	Corrosion	[5] [8] [9]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.	Danger	Corrosion	[5] [8]
Skin Sensitization	1	H317: May cause an allergic skin reaction.	Warning	Exclamation Mark	[5] [8] [9]
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects.	Danger	Health Hazard	[5] [8] [9]
Carcinogenicity	2	H351: Suspected of causing cancer.	Danger	Health Hazard	[5] [8] [9]
Specific Target Organ Toxicity (Repeated Exposure)	1	H372: Causes damage to organs (blood) through prolonged or repeated exposure.	Danger	Health Hazard	[5] [8] [9]

Hazardous to the Aquatic Environment, 3	H412: Harmful to aquatic life with long lasting effects.	-	-	[5][8][9]
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Toxicological Information

Detailed toxicological studies on **N-[3-(Trimethoxysilyl)propyl]aniline** are not readily available in the public domain. However, based on its GHS classification, it is known to be harmful. The primary routes of exposure are inhalation, skin contact, and eye contact.[10]

Acute Toxicity

While specific LD50 values for **N-[3-(Trimethoxysilyl)propyl]aniline** are not consistently reported across all sources, the GHS classification indicates a potential for acute toxicity.[10][11]

Skin and Eye Irritation

The chemical is classified as causing severe skin burns and serious eye damage.[5][8][9] Contact with the liquid can lead to irritation, redness, and pain.[10]

Sensitization

N-[3-(Trimethoxysilyl)propyl]aniline is a skin sensitizer, meaning it can cause an allergic reaction upon repeated contact.[5][8][9][10]

Chronic Toxicity

Prolonged or repeated exposure may cause damage to organs, with the blood being a target organ.[5][8] It is also suspected of being a carcinogen and mutagen.[5][8][9]

Experimental Protocols

Specific experimental protocols for **N-[3-(Trimethoxysilyl)propyl]aniline** are not publicly available. The following are generalized methodologies based on OECD guidelines for the

assessment of chemical safety.

Acute Dermal Toxicity (Based on OECD Guideline 402)

This test provides information on health hazards likely to arise from short-term exposure to a substance via the dermal route.

- **Test Animals:** Healthy young adult rats, rabbits, or guinea pigs are used.
- **Dosage:** A limit test at a dose of 2000 mg/kg body weight is typically performed first. If toxicity is observed, a full study with at least three dose levels is conducted.
- **Procedure:** The substance is applied uniformly over a shaved area of approximately 10% of the body surface. The area is covered with a porous gauze dressing and non-irritating tape for 24 hours.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days. A gross necropsy of all animals is performed at the end of the study.

Skin Irritation/Corrosion (Based on OECD Guideline 404)

This test assesses the potential of a substance to cause reversible or irreversible skin inflammation.

- **Test Animals:** Albino rabbits are typically used.
- **Procedure:** A small amount (0.5 mL of liquid or 0.5 g of solid) of the test substance is applied to a small patch of shaved skin. The patch is covered with a gauze pad for 4 hours.
- **Observation:** The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. Observations may continue for up to 14 days to assess the reversibility of the effects.

Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause damage to the eye.

- Test Animals: Albino rabbits are used.
- Procedure: A single dose (0.1 mL of liquid or 0.1 g of solid) of the test substance is instilled into the conjunctival sac of one eye. The other eye serves as a control.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after instillation. The cornea, iris, and conjunctiva are scored for any lesions. Observations may continue for up to 21 days.

Handling and Safety Precautions

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[10\]](#)
- Skin Protection: Wear chemical-resistant gloves (e.g., butyl rubber, neoprene), a lab coat, and other protective clothing as necessary to prevent skin contact.[\[10\]](#)[\[12\]](#)
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge should be used.[\[10\]](#)

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[\[10\]](#) Do not breathe vapors or mists.[\[10\]](#) Keep away from heat, sparks, and open flames.[\[10\]](#)
- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container.[\[10\]](#) It is sensitive to moisture.[\[6\]](#)

Emergency Procedures

First Aid Measures

Table 3: First Aid Measures for N-[3-(Trimethoxysilyl)propyl]aniline

Exposure Route	First Aid Procedure	References
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.	[10][13]
Skin Contact	Immediately remove contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.	[10][13]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[10][13]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention or call a poison control center.	[10][13]

Accidental Release Measures

In case of a spill, evacuate the area and ensure adequate ventilation.[10] Wear appropriate personal protective equipment.[10] Absorb the spill with an inert material (e.g., sand, earth) and place it in a suitable container for disposal.[10]

Visualizations

General Mechanism of Silane Coupling Agents

Caption: General reaction pathway of **N-[3-(Trimethoxysilyl)propyl]aniline** as a coupling agent.

Emergency Workflow for a Chemical Spill

Caption: Logical workflow for safely handling a spill of **N-[3-(Trimethoxysilyl)propyl]aniline**.

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